

Core Characteristics of Delmitide

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Compound Focus: Delmitide

CAS No.: 287096-87-1

Cat. No.: S525597

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The table below outlines the fundamental molecular and application data for **Delmitide**:

| Attribute | Description |
|------------------------------|---|
| IUPAC Name/Common Name | Delmitide (also known as RDP58) [1]. |
| CAS Number | 287096-87-1 [1]. |
| Molecular Formula | C59H105N17O11 [1]. |
| Molecular Weight | 1228.57 g/mol [1]. |
| Chemical Structure | A decapeptide (10-amino acid peptide) composed of D-isomer amino acids [1]. |
| Primary Biological Activity | Potent anti-inflammatory immunomodulator [1]. |
| Key Therapeutic Associations | Ulcerative colitis, Cytokine storm (e.g., in COVID-19, sepsis) [1] [2]. |

Mechanism of Action & Biological Function

Delmitide functions as an orally active peptide that modulates the immune system through multiple pathways.

| Functional Aspect | Experimental Findings & Implications |
|-----------------------------|---|
| Cytokine Inhibition | Orally inhibits production of key pro-inflammatory cytokines: TNF-α , IFN-γ , and IL-12 [1]. |
| Targeted Signaling Pathways | Mechanisms may involve MAPK , PI3K-Akt , and Cytokine-cytokine receptor interaction pathways [3]. |
| Enzyme Induction | Up-regulates the activity of heme oxygenase 1 , an enzyme with cytoprotective and anti-inflammatory properties [1]. |
| Therapeutic Application | Proposed as a combination therapy to block TNF and IFN-γ signaling to inhibit "PANoptosis," a central cell death process in cytokine storms [2]. |

Pre-Clinical Experimental Data

Substantial in vivo evidence supports the efficacy of **Delmitide**.

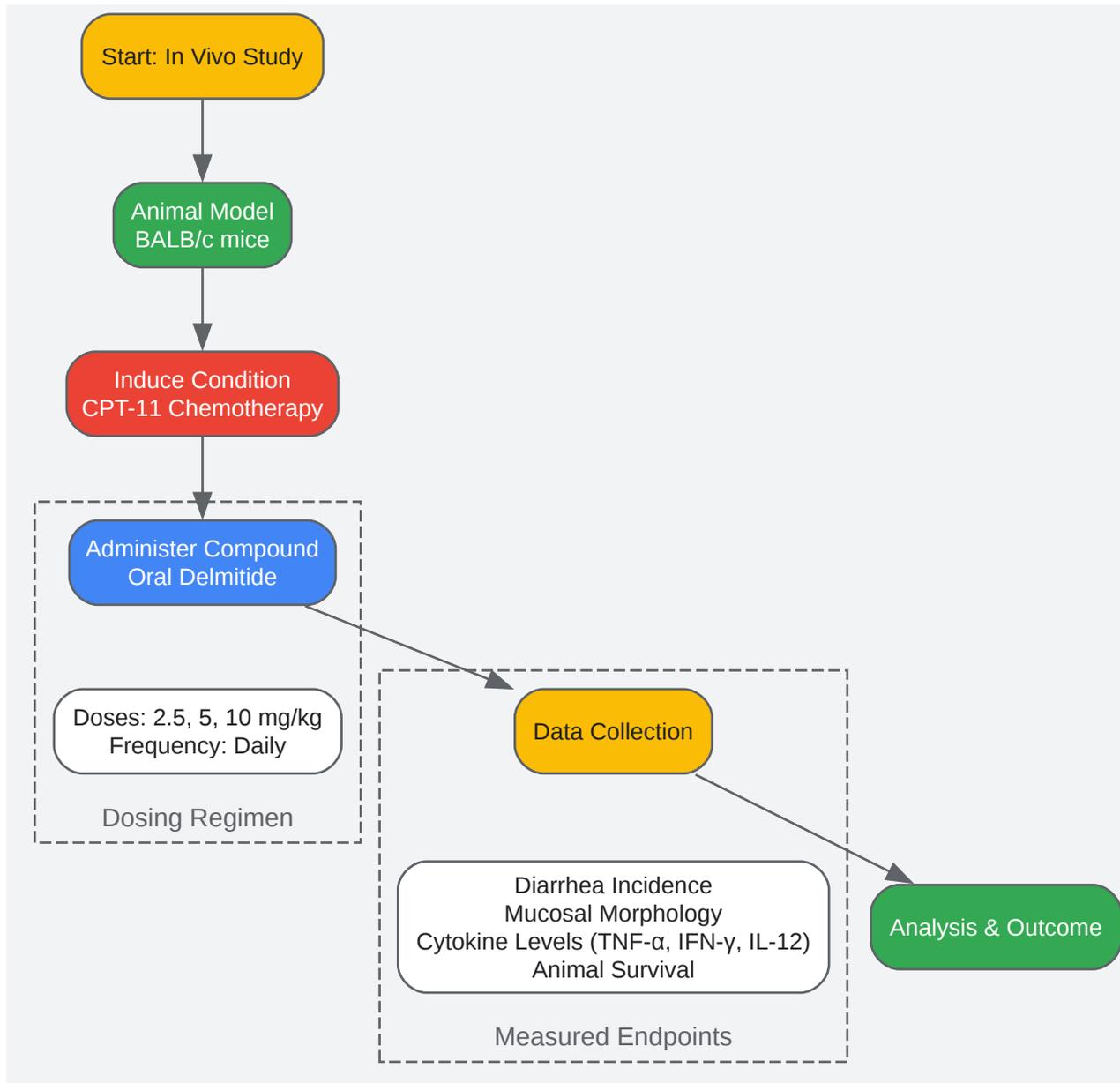
| Experimental Context | Protocol & Outcome Summary |
|-------------------------|---|
| In Vivo Model | BALB/c mice (female, 9-10-week-old) [1]. |
| Dosing & Administration | Oral administration at 2.5, 5, and 10 mg/kg, delivered daily [1]. |
| Induced Condition | CPT-11 (chemotherapy drug)-induced diarrhea, mucosal inflammation, and mortality [1]. |

| **Key Results** | - **Reduced diarrhea and GI toxicity** in a dose-dependent manner.

- **Attenuated overexpression** of TNF- α , IFN- γ , and IL-12.
- **Preserved intestinal mucosa** structure and inhibited apoptosis.
- **Enhanced survival** in tumor-bearing mice [1]. |

Experimental Workflow for In Vivo Validation

The diagram below summarizes the key stages of the pre-clinical in vivo study on **Delmitide**.



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*In vivo workflow for **Delmitide** efficacy validation.*

Research Implications and Future Directions

Delmitide represents a promising therapeutic approach for conditions driven by excessive inflammation. Its oral bioavailability and novel mechanism of action distinguish it from other biological inhibitors. Research suggests it holds potential for drug repurposing, particularly in managing cytokine storms associated with COVID-19 and other inflammatory conditions [2]. Future work should focus on elucidating its precise molecular targets using techniques like NMR for structural dynamics [4] and validating efficacy in human clinical trials.

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To cite this document: Smolecule. [Core Characteristics of Delmitide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525597#delmitide-structure-and-function>]

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